

Isobutyl salicylate extraction and separation techniques

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Compound Focus: Isobutyl salicylate

CAS No.: 87-19-4

Cat. No.: S597151

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Application Notes: Isobutyl Salicylate for RD

Isobutyl salicylate is an aromatic ester valued for its floral, sweet, and slightly wintergreen-like odor [1] [2]. Its primary applications are in the fragrance, flavor, and cosmetic industries, where it functions as a scent component and a skin-conditioning agent [2]. The following notes detail its key characteristics for scientific professionals.

Chemical and Physical Properties **Isobutyl salicylate** is characterized by the following properties, which are critical for its handling, identification, and use in formulations:

Property	Specification / Value	Reference / Context
CAS Registry Number	87-19-4	[3] [4] [2]
Molecular Formula	C ₁₁ H ₁₄ O ₃	[2]
Molecular Weight	194.23 g/mol	[2]
Physical Form	Colorless to pale yellow liquid	[2] [5]

Property	Specification / Value	Reference / Context
Odor Description	Soft, floral, creamy, with hints of wintergreen, ylang-ylang, orchid, and leafy tobacco	[1]
Boiling Point	263.9 ± 13.0 °C (760 mmHg)	[2]
Melting Point	-6 °C	[2]
Flash Point	103.4 ± 12.6 °C	[2]
Density	1.1 ± 0.1 g/cm ³	[2]
Refractive Index	1.509	[2]
Purity (Commercial)	Typically >98% to >99%	[1] [5]

Safety and Regulatory Information Safe handling of **isobutyl salicylate** is paramount in a laboratory setting. Key safety classifications are listed below.

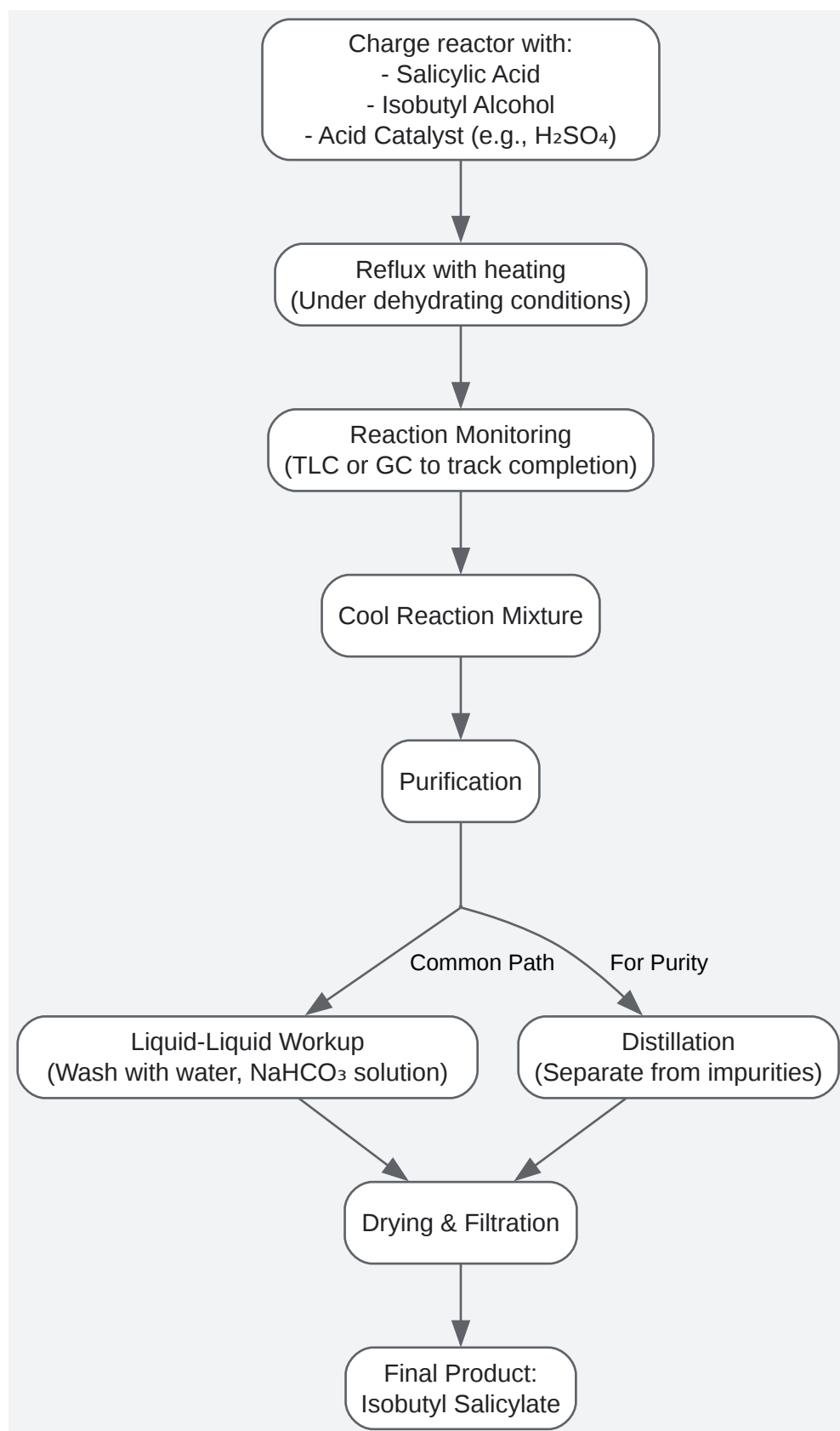
Aspect	Details
GHS Hazard Statements	H302 (Harmful if swallowed), H400 (Very toxic to aquatic life), H411 (Toxic to aquatic life with long-lasting effects) [2] [5].
Precautionary Measures	Work in a well-ventilated area, wear nitrile gloves and safety glasses to prevent skin and eye contact [1].
Storage	Store in a cool, dry, dark place, in containers with tight seals to prevent oxidation. A shelf life of 3-5 years is typical with proper storage [1].

Experimental Protocols

While direct extraction protocols for **isobutyl salicylate** are not detailed in the available literature, the following sections outline its established synthesis and analytical methods based on common chemical practices and search result information.

Synthesis of Isobutyl Salicylate

Isobutyl salicylate is synthesized industrially via the **Fischer esterification** of salicylic acid with isobutyl alcohol [2]. The general workflow for this synthesis is as follows:



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- **Title: Isobutyl Salicylate** Synthesis Workflow
- **Detailed Procedure:**
 - **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine salicylic acid with a molar excess of isobutyl alcohol. Add a concentrated acid catalyst, such as sulfuric acid (H₂SO₄) or p-toluenesulfonic acid [2].
 - **Esterification:** Heat the mixture to reflux with constant stirring. The reaction typically requires several hours. The use of a Dean-Stark apparatus can be beneficial to remove water formed during the reaction, driving the equilibrium towards ester formation.
 - **Reaction Monitoring:** Monitor the reaction progress by analytical methods such as thin-layer chromatography (TLC) or gas chromatography (GC) until salicylic acid is no longer detected.
 - **Purification:**
 - **Workup:** After cooling, transfer the reaction mixture to a separatory funnel. Wash the organic layer successively with water (to remove the catalyst and alcohol) and a 5% sodium bicarbonate solution (to neutralize any residual acid). Perform a final wash with brine.
 - **Distillation:** The crude ester can be purified by distillation under reduced pressure to obtain a pure product, boiling point ~267 °C at atmospheric pressure [2].
 - **Drying and Final Product:** Dry the purified product over anhydrous magnesium sulfate or sodium sulfate. Filter to remove the drying agent to obtain the final **isobutyl salicylate**.

Purification and Separation Techniques

The primary purification technique for the synthesized ester is **distillation** [2]. For related salicylate esters, **crystallization** has been explored as a high-purity purification method, which may offer an alternative pathway for researchers.

A patent for purifying **methyl salicylate** (US1814853A) describes a method using crystallization with a diluent [6]. While not directly confirmed for the isobutyl ester, the principle could be investigated.

- **Protocol Concept:** The crude salicylate ester is mixed with a diluent like methanol. The solution is then cooled to a specific temperature to induce the formation of hard, granular crystals of the pure ester, which are easily separated from the impure mother liquor by filtration or centrifuging [6]. The crystals are then washed with a cold diluent and melted to obtain the purified material.

For separating azeotropic mixtures involving similar esters like isobutyl acetate, advanced distillation techniques like **extractive distillation** or **pressure-swing distillation** are employed industrially [7]. These are highly specific to the mixture being separated and require rigorous simulation and optimization.

Analytical Characterization Protocols

Routine analysis for identity and purity confirmation can be conducted using the following techniques:

Technique	Application	Protocol Notes
Gas Chromatography (GC)	Purity assessment, quantification.	Use a standard non-polar to mid-polar capillary column (e.g., DB-5). Coupling with a Mass Spectrometer (GC-MS) provides definitive identification [2].
Infrared (IR) Spectroscopy	Functional group confirmation.	Confirm the presence of ester (C=O stretch ~1700-1725 cm^{-1}) and hydroxyl (O-H stretch ~3200-3600 cm^{-1}) groups [2].
Nuclear Magnetic Resonance (NMR)	Structural elucidation.	^1H NMR and ^{13}C NMR are used to verify the molecular structure. The ortho-disubstituted benzene ring and the isobutyl group give characteristic shifts [2].

Key Considerations for Researchers

- **Azeotrope Handling:** Be aware that ester-alcohol mixtures can form azeotropes, making final purification challenging. Literature suggests investigating **extractive distillation** or **pressure-swing distillation** if such azeotropes are encountered [7].
- **Solvent Selection for Formulation:** **Isobutyl salicylate** is compatible with a wide range of solvents, including ethanol and isopropyl myristate (IPM), for preparing pre-dilutions in lab settings [1].
- **Regulatory Compliance:** For product development, adhere to the usage limits and guidelines set by the International Fragrance Association (IFRA) and other relevant regulatory bodies [1] [2].

Reference List

- Separation of isobutyl alcohol and isobutyl acetate by extractive and pressure-swing distillation. *ScienceDirect*. 2019.
- TGSC Information System - **Isobutyl salicylate**. *The Good Scents Company*.
- PubChem Compound Summary for CID 6873, **Isobutyl salicylate**. *National Center for Biotechnology Information*.

- North America **Isobutyl Salicylate** Market Report. *LinkedIn*.
- Method of purifying methyl salicylate. *Google Patents*. US1814853A.
- **Isobutyl Salicylate**: The Complete Guide. *Glooshi*. 2025.
- Microwave-assisted butylene glycol extraction. *ScienceDirect*.
- **Isobutyl salicylate** [87-19-4] - Chemical Blink. *chemBlink*.
- **Isobutyl salicylate** - Fragrance raw material. *Hekserij*.

Conclusion

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References

1. : The Complete Guide To This Aroma Chemical... Isobutyl Salicylate [glooshi.com]
2. CAS # 87-19-4, Isobutyl , 2-Methylpropyl... - chemBlink salicylate [chemblink.com]
3. , 87-19-4 isobutyl salicylate [thegoodscentcompany.com]
4. | C11H14O3 | CID 6873 - PubChem Isobutyl salicylate [pubchem.ncbi.nlm.nih.gov]
5. - Hekserij : Hekserij Isobutyl salicylate [eng.hekserij.nl]
6. US1814853A - Method of purifying methyl salicylate - Google Patents [patents.google.com]
7. sciencedirect.com/science/article/abs/pii/S1383586605003734 [sciencedirect.com]

To cite this document: Smolecule. [Isobutyl salicylate extraction and separation techniques].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b597151#isobutyl-salicylate-extraction-and-separation-techniques>]

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